

Thermal Stability of Methyl 5-phenylisoxazole-3-carboxylate: A Technical Overview

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Compound of Interest

Compound Name: Methyl 5-phenylisoxazole-3-carboxylate

Cat. No.: B1268655

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Introduction

Methyl 5-phenylisoxazole-3-carboxylate is a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. As with any potential pharmaceutical candidate, a thorough understanding of its physicochemical properties, including thermal stability, is paramount for formulation development, manufacturing, and ensuring shelf-life. This technical guide provides an overview of the available information regarding the thermal stability of **Methyl 5-phenylisoxazole-3-carboxylate** and related isoxazole derivatives.

Physicochemical Properties

A summary of the known physical and chemical properties of **Methyl 5-phenylisoxazole-3-carboxylate** is presented in Table 1.

Table 1: Physicochemical Data for **Methyl 5-phenylisoxazole-3-carboxylate**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₉ NO ₃	N/A
Molecular Weight	203.19 g/mol	N/A
Melting Point	81-86 °C	N/A
Boiling Point	370.2 °C (Predicted)	N/A
Appearance	White to off-white crystalline solid	N/A

Thermal Stability Analysis

A comprehensive review of the scientific literature reveals a notable lack of specific studies detailing the thermal stability of **Methyl 5-phenylisoxazole-3-carboxylate** using techniques such as Differential Scanning Calorimetry (DSC) or Thermogravimetric Analysis (TGA). While a conference abstract has mentioned the study of "Vinylnitrene formation from **methyl 5-phenylisoxazole-3-carboxylate** in solution and in crystal lattices," suggesting investigation into its thermolysis, specific quantitative data such as decomposition onset temperature or detailed thermal degradation pathways are not publicly available.

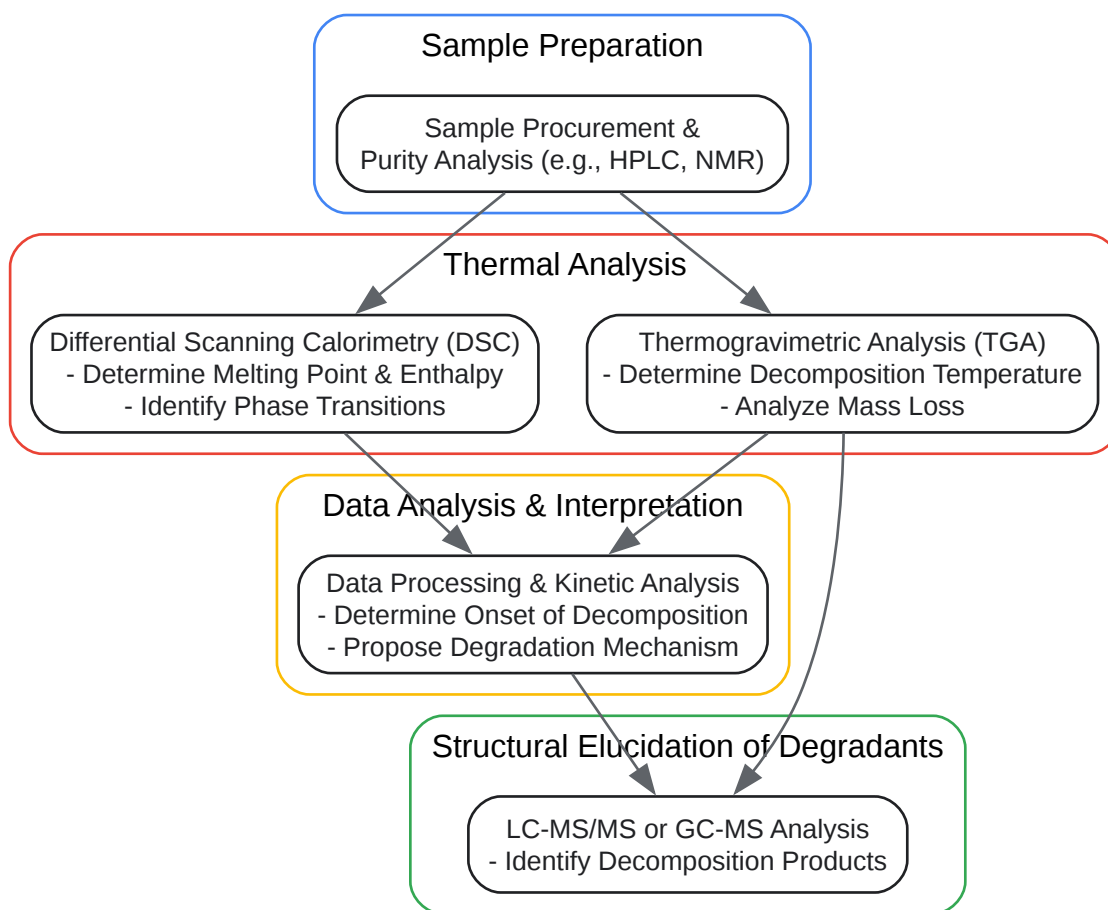
General Thermal Behavior of Isoxazole Derivatives

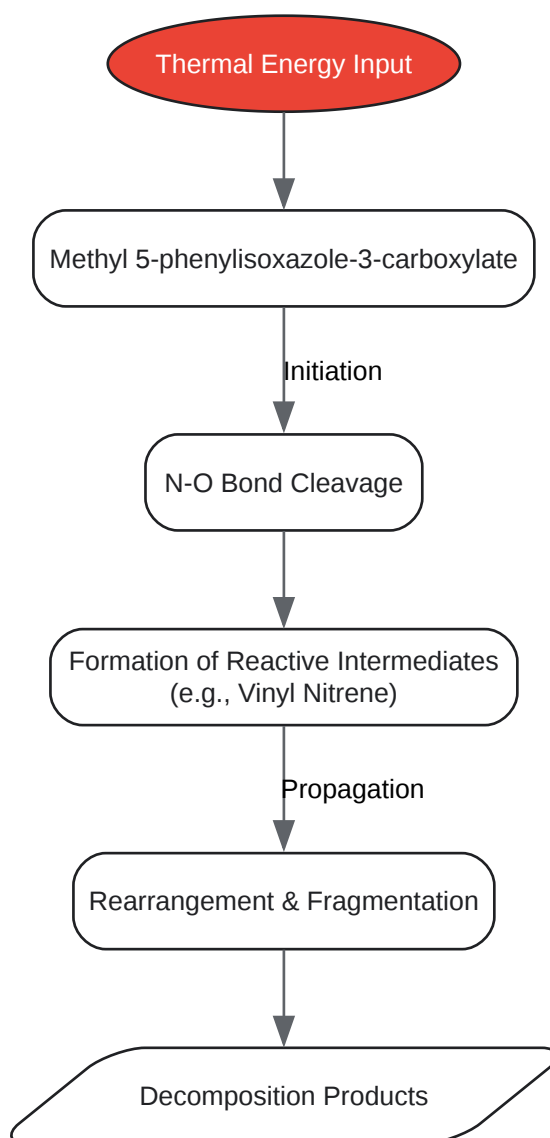
In the absence of specific data for **Methyl 5-phenylisoxazole-3-carboxylate**, we can infer potential thermal behavior from studies on related isoxazole compounds. Generally, the isoxazole ring is known to undergo thermal decomposition, often initiated by the cleavage of the weak N-O bond. The stability of the ring and the decomposition pathway can be significantly influenced by the nature and position of substituents on the ring.

For instance, studies on other aryl-substituted isoxazoles have shown that thermal decomposition can lead to a variety of products through complex rearrangement mechanisms. The presence of ester and phenyl groups, as in the case of **Methyl 5-phenylisoxazole-3-carboxylate**, will likely influence the degradation profile.

Hypothetical Experimental Workflow for Thermal Stability Assessment

For researchers intending to investigate the thermal stability of **Methyl 5-phenylisoxazole-3-carboxylate**, a standard experimental workflow is proposed. This workflow is depicted in the following diagram generated using the DOT language.





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